

N-Boc-N-bis(PEG3-OH) storage conditions -20°C

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Compound Focus: N-Boc-N-bis(PEG3-OH)

CAS No.: 2093154-01-7

Cat. No.: S536798

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Technical Specifications and Handling

The table below summarizes the key technical details for **N-Boc-N-bis(PEG3-OH)** and a closely related compound, which informs the recommended storage and handling practices.

Property	N-Boc-N-bis(PEG3-OH)	Boc-NH-PEG3-OH (Related Compound)
CAS Number	2093154-01-7 [1]	139115-92-7 [2]
Molecular Formula	Information Not Available	C ₁₁ H ₂₃ NO ₅ [2]
Molecular Weight	Information Not Available	249.3 g/mol [2]
Purity	Information Not Available	≥95% [2]

| **Key Functional Groups** | • Terminal hydroxy groups • Boc-protected amino group [1] | • Terminal hydroxy group • Boc-protected amine [2] | | **Recommended Storage** | **Inferred: -20°C** (See analysis below) | **Store at -5°C**, keep dry, avoid sunlight [2] | | **Stability Notes** | The Boc protecting group is stable to bases and nucleophiles but is removed under acidic conditions. [3] | N/A |

For the highly similar compound **Boc-NH-PEG3-OH**, the supplier **Biopharma PEG** recommends storage at **-5°C**. [2] This confirms that Boc-protected PEG compounds require frozen storage for stability. Storing

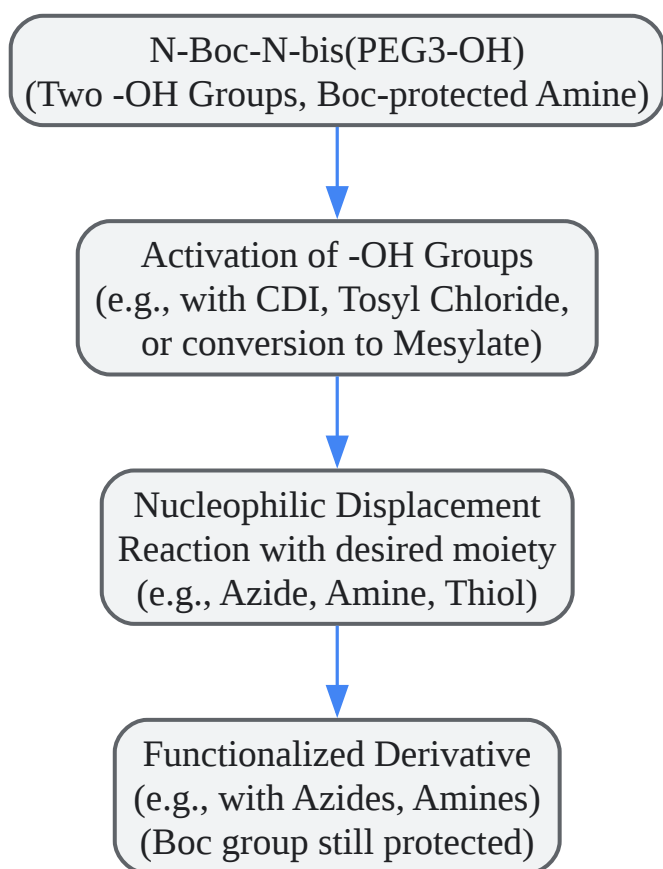
N-Boc-N-bis(PEG3-OH) at the commonly available -20°C is a prudent and standard practice for such reagents, aligning with the general requirement for frozen storage of temperature-sensitive biochemicals. [4]

Functionalization and Deprotection Protocols

This compound is a versatile building block. The following workflows detail its core experimental uses.

Derivatization of Hydroxyl Groups

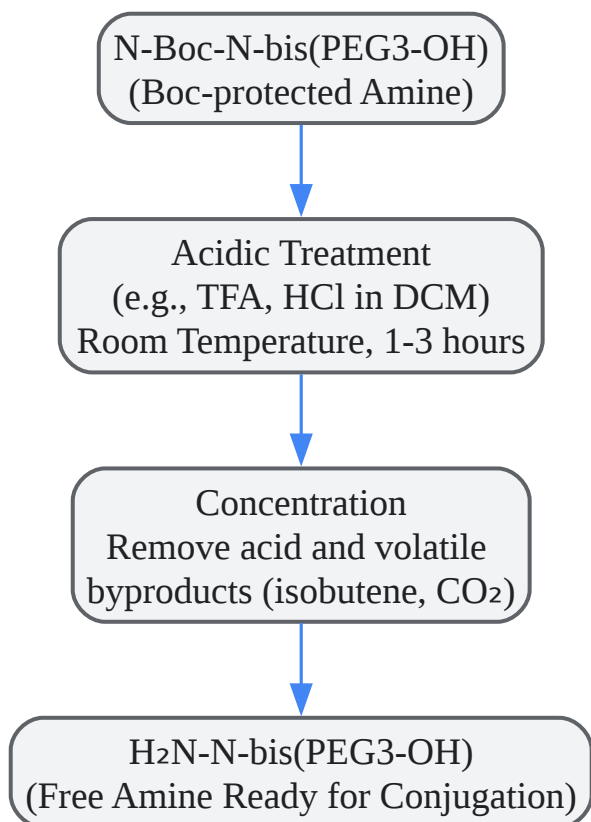
The terminal hydroxy groups can be converted into other reactive functionalities for further conjugation. [1]
The workflow below outlines this general process.



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Boc Deprotection to Free Amine

The Boc (tert-butyloxycarbonyl) group can be removed under acidic conditions to reveal a reactive primary amine. [1] [3] The mechanism involves protonation, fragmentation, and decarboxylation. [3]



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Detailed Deprotection Procedure (adapted from a published synthesis [3]):

- **Reaction Setup:** Dissolve the Boc-protected compound in a mixture of trifluoroacetic acid (TFA) and a small amount of water (e.g., 10:1 ratio TFA to water).
- **Reaction Execution:** Stir the reaction mixture at room temperature for 1-3 hours, monitoring by TLC or LC-MS for completion.
- **Work-up:** Concentrate the mixture under reduced pressure to remove the bulk of the TFA. Co-evaporate the residual oily substance with toluene (3 x 10 mL) to ensure complete removal of trace TFA and volatile side products, yielding the free amine as a crude product. [3]

Context in Drug Development

N-Boc-N-bis(PEG3-OH) falls under the category of **PEG linkers**, which are crucial tools in bioconjugation and pharmaceutical development.

- **Role of PEG:** Attaching PEG chains to therapeutic proteins and drugs improves their pharmacological properties. This process, known as **PEGylation**, increases **circulatory half-life**, reduces **immunogenicity**, and enhances **solubility and stability**. [5] [6]
- **Function of Boc-protected PEG Linkers:** These molecules allow for controlled, multi-step synthesis. The PEG spacer increases water solubility, while the protected amine can be selectively revealed at a specific synthesis step for conjugation to a target molecule, such as a drug, protein, or antibody fragment. [2] [6]

Guidance for Further Research

To obtain the most precise storage and handling information for **N-Boc-N-bis(PEG3-OH)**:

- **Consult Supplier MSDS:** Directly contact the supplier (e.g., **BroadPharm** [1]) for the Material Safety Data Sheet (MSDS) or Certificate of Analysis, which should contain definitive storage specifications.
- **Verify Analytical Data:** After storage or deprotection, confirm the compound's identity and purity using analytical techniques such as **Nuclear Magnetic Resonance (NMR)**, **Mass Spectrometry (MS)**, or **High-Performance Liquid Chromatography (HPLC)**.

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References

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4. Precision Adds - 20 Capabilities to NC Facility ° C Storage [precisionstabilitystorage.com]
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